

Lincomycin hydrochloride monohydrate solubility issues

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Compound Focus: Lincomycin hydrochloride monohydrate

CAS No.: 7179-49-9

Cat. No.: S533200

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Solubility and Stability Overview

Lincomycin Hydrochloride Monohydrate is highly soluble in water, but its stability is highly dependent on the solution's pH and temperature [1] [2] [3].

The table below summarizes key solubility and stability data from the search results for quick reference.

Property	Reported Data	Conditions / Notes	Source
Water Solubility	29.3 mg/mL (approx. 63.5 mM)	Aqueous solution	[2]
	50 mg/mL (108.46 mM)	Need ultrasonic	[3]
Specific Rotation [α] ²⁰ /D	+134 to +139 °	c=1 in H ₂ O	[4]
Melting Point	151 - 158 °C	--	[5] [4]
Optimal pH for Stability	~ pH 4	Maximum shelf life at high temperature (80°C)	[1]

Stability and Handling Guidelines

For reliable experimental results, managing the stability of **Lincomycin Hydrochloride Monohydrate** in solution is crucial.

- **pH Dependence:** A key study found that the degradation of lincomycin hydrochloride follows **first-order kinetics** and is strongly influenced by pH. When stored at 80°C, it was most stable at **pH 4**, with a calculated shelf life of 4.59 days. In contrast, at pH 2, the shelf life dropped drastically to only 0.38 days [1]. This indicates that solutions prepared near pH 4 are likely to have optimum stability.
- **Stability in IV Fluids:** The same study demonstrated that lincomycin hydrochloride injection (Lincocin) is chemically stable for at least **31 days at 25°C** when diluted in common intravenous fluids like 0.9% sodium chloride, 5% glucose, and 10% glucose solutions, with less than 5% degradation [1].
- **Forced Degradation:** The compound degrades rapidly in the presence of hydrogen peroxide and is less stable in basic solutions than in acidic ones at elevated temperatures (60°C) [1].
- **Storage Recommendations:**
 - **Powder:** The pure API should be stored sealed in a dry place, ideally between 2-8°C or at room temperature in a cool, dark place (<15°C) [5] [4].
 - **Stock Solutions:** For solutions in water, prepare freshly and use promptly. If storage is necessary, for DMSO solutions, store at -80°C for up to 6 months or -20°C for 1 month in a sealed container away from moisture [3].

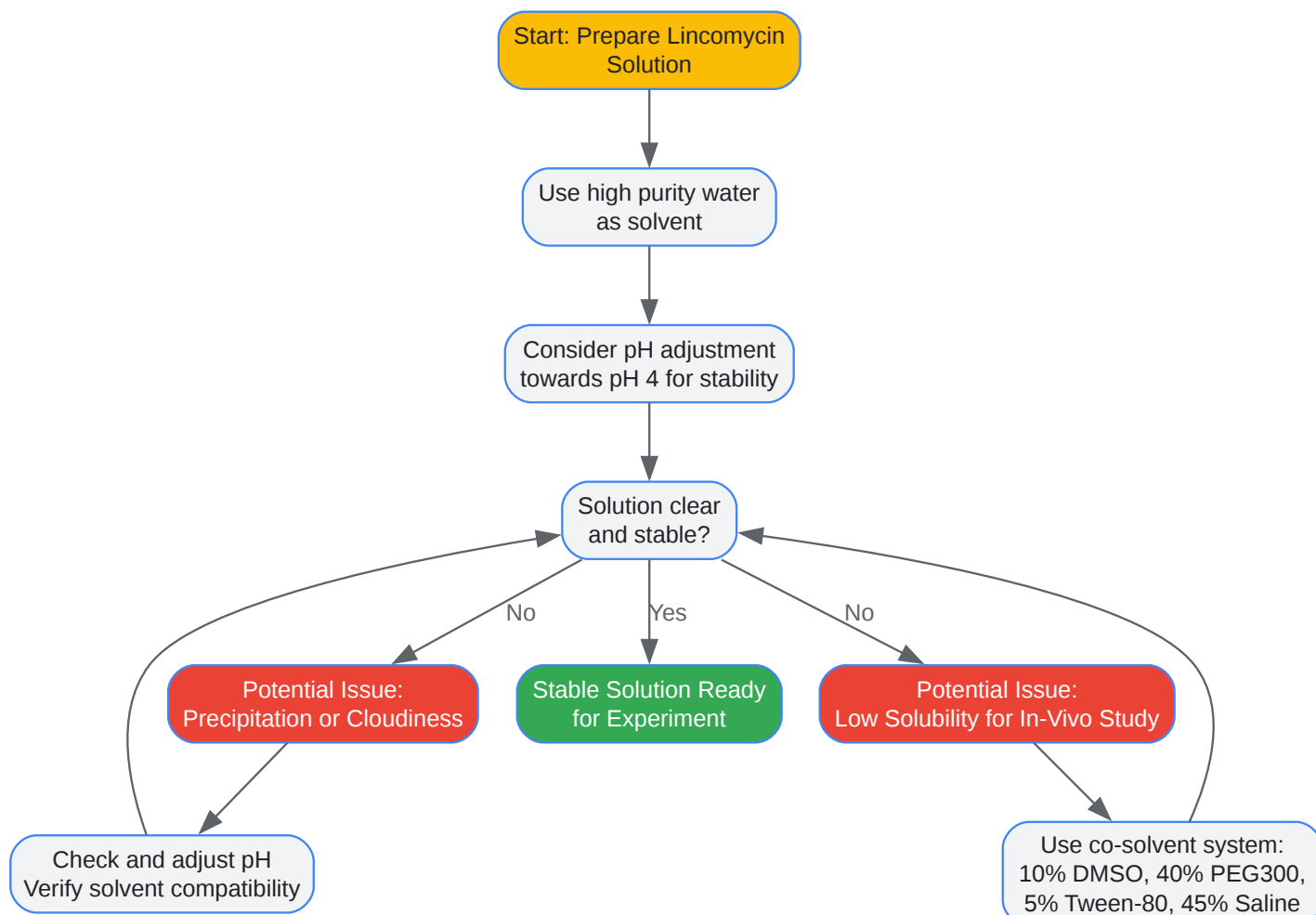
Troubleshooting Common Experimental Issues

Here are answers to potential FAQs that may arise during your work with this compound.

- **Why is my drug precipitating from the solution?**
 - **Cause:** Precipitation can occur if the solution pH deviates significantly from the optimal range or if the solvent system is not appropriate.
 - **Solution:** Check and adjust the pH of your buffer to be close to **pH 4** for maximum stability [1]. For non-aqueous solvents, note that lincomycin hydrochloride is very slightly soluble in acetone [5].
- **How can I improve solubility for in-vivo studies?**
 - **Protocol:** You can use co-solvents. One referenced method suggests preparing a clear stock solution with the following protocol [3]:
 - Prepare a 25.0 mg/mL stock solution in DMSO.

- Mix 100 µL of this stock with 400 µL of PEG 300.
- Add 50 µL of Tween-80 and mix well.
- Add 450 µL of saline to bring the final volume to 1 mL.
- **Advanced Approach:** Research is exploring encapsulation in **chitosan nanoparticles** to enhance solubility, stability, and provide controlled release for applications like topical gels [6].
- **How do I verify the integrity and concentration of my stock solution?**
 - **Analytical Method:** You can use a reverse-phase HPLC method for quantification and purity checks [1].
 - **Column:** Apollo C18 (150 x 4.6 mm, 5µm)
 - **Mobile Phase:** 8% acetonitrile in 50 mM aqueous phosphoric acid, adjusted to pH 3.0
 - **Flow Rate:** 1.5 mL/min
 - **Detection:** UV at 220 nm
 - **Retention Time:** ~11.7 minutes
 - **Calibration:** A validated calibration curve in water at 196 nm showed a linear relationship ($R^2=0.999$) for concentrations ranging from 2-12 µg/mL [6].

The following workflow diagram summarizes the key steps for preparing a stable solution and troubleshooting common problems.



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